

Technical Master File: 4- (Pentafluorosulfanyl)phenyl Azide

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Compound of Interest

Compound Name: 1-azido-4-(pentafluoro-lambda6-sulfanyl)benzene

CAS No.: 714-95-4

Cat. No.: B6163858

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The "Super-Trifluoromethyl" Click Reagent for High-Fidelity Chemical Biology Executive Summary

4-(Pentafluorosulfanyl)phenyl azide (CAS 2586-05-2) represents a high-value convergence of two powerful chemical modalities: the pentafluorosulfanyl (SF₅) group and the aryl azide moiety. In modern drug discovery, this compound serves as a dual-purpose tool. First, it acts as a bioorthogonal "click" handle, allowing the introduction of the lipophilic, metabolically stable SF₅ group—often termed the "Super-Trifluoromethyl"—into drug scaffolds via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). Second, it functions as a photoaffinity probe, where the azide group generates a reactive nitrene upon UV irradiation to covalently label biological targets.

This guide provides a rigorous technical breakdown of its synthesis, physicochemical properties, and application protocols, designed for immediate implementation in research workflows.

Chemical Identity & Physicochemical Core[1]

The SF₅ group is chemically distinct from the trifluoromethyl (CF₃) group.[1][2] It is hypervalent, square-pyramidal in geometry, and significantly more lipophilic and electron-withdrawing. This makes 4-(pentafluorosulfanyl)phenyl azide a superior bioisostere for modulating potency and metabolic half-life.

Property	Specification
Chemical Name	1-Azido-4-(pentafluorosulfanyl)benzene
CAS Number	2586-05-2
Molecular Formula	C ₆ H ₄ F ₅ N ₃ S
Molecular Weight	245.17 g/mol
Geometry (SF ₅)	Square Pyramidal (symmetry)
Hammett Constant ()	0.68 (Strongly Electron Withdrawing)
Lipophilicity ()	1.51 (More lipophilic than CF ₃ at 0.88)
Appearance	Pale yellow oil or low-melting solid
Solubility	Soluble in DCM, THF, DMSO, MeOH; Insoluble in water

Synthesis Protocol: The Self-Validating Workflow

Principle: The synthesis relies on the diazotization of 4-aminophenyl sulfur pentafluoride followed by nucleophilic substitution with sodium azide. The electron-withdrawing nature of the SF₅ group stabilizes the diazonium intermediate, making this reaction robust.

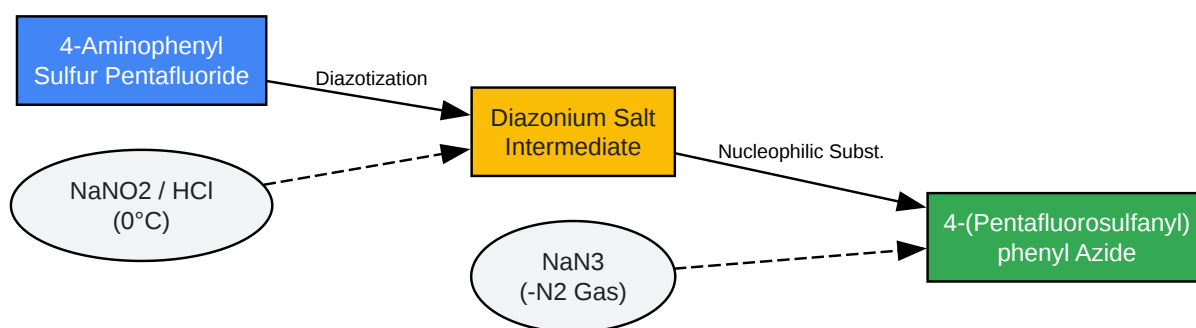
Reagents

- Precursor: 4-Aminophenyl sulfur pentafluoride (CAS 2993-24-0)
- Nitrosating Agent: Sodium Nitrite (NaNO_2)
- Azide Source: Sodium Azide (NaN_3)
- Solvent: Water/HCl (aqueous phase) or Acetonitrile/tBuONO (organic phase)

Step-by-Step Protocol (Aqueous Route)

- Acidification: Dissolve 4-aminophenyl sulfur pentafluoride (1.0 eq) in 6M HCl at 0°C . Ensure the solution is clear or a fine suspension.
 - Checkpoint: Maintain temperature $< 5^\circ\text{C}$ to prevent diazonium decomposition.
- Diazotization: Dropwise add an aqueous solution of NaNO_2 (1.2 eq). Stir for 30 minutes at 0°C .
 - Validation: Test the reaction mixture with starch-iodide paper. An immediate blue-black color confirms excess nitrous acid (successful diazotization).
- Azidation: Carefully add an aqueous solution of NaN_3 (1.5 eq) dropwise.
 - Safety Note: Vigorous nitrogen gas evolution will occur (). Ensure adequate venting.^{[3][4][5]}
- Workup: Once gas evolution ceases (approx. 1-2 hours), extract with Dichloromethane (DCM). Wash the organic layer with saturated NaHCO_3 and brine.
- Purification: Dry over MgSO_4 and concentrate 4-(pentafluorosulfanyl)phenyl azide in vacuo.
 - Caution: Do not concentrate to absolute dryness if heating is involved; azides are potentially shock-sensitive. Store as a solution or oil in the dark.

Synthesis Logic Diagram



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Figure 1: Synthetic pathway transforming the aniline precursor to the target azide via a diazonium intermediate.^{[1][5][6][7][8]}

Applications in Drug Discovery^{[1][2][6][7][8][9][10][11]}

A. Click Chemistry (CuAAC) for Library Synthesis

The primary utility of CAS 2586-05-2 is to introduce the SF₅ moiety into drug libraries. The SF₅ group enhances membrane permeability and metabolic stability (blocking cytochrome P450 oxidation at the para-position).

Protocol:

- Dissolve Alkyne-tagged scaffold (1.0 eq) and 4-(pentafluorosulfanyl)phenyl azide (1.1 eq) in tBuOH/H₂O (1:1).
- Add CuSO₄·5H₂O (5 mol%) and Sodium Ascorbate (10 mol%).
- Stir at Room Temperature for 4–12 hours.
- Result: 1,4-disubstituted-1,2,3-triazole containing the SF₅ group.^{[6][7][9][10]}

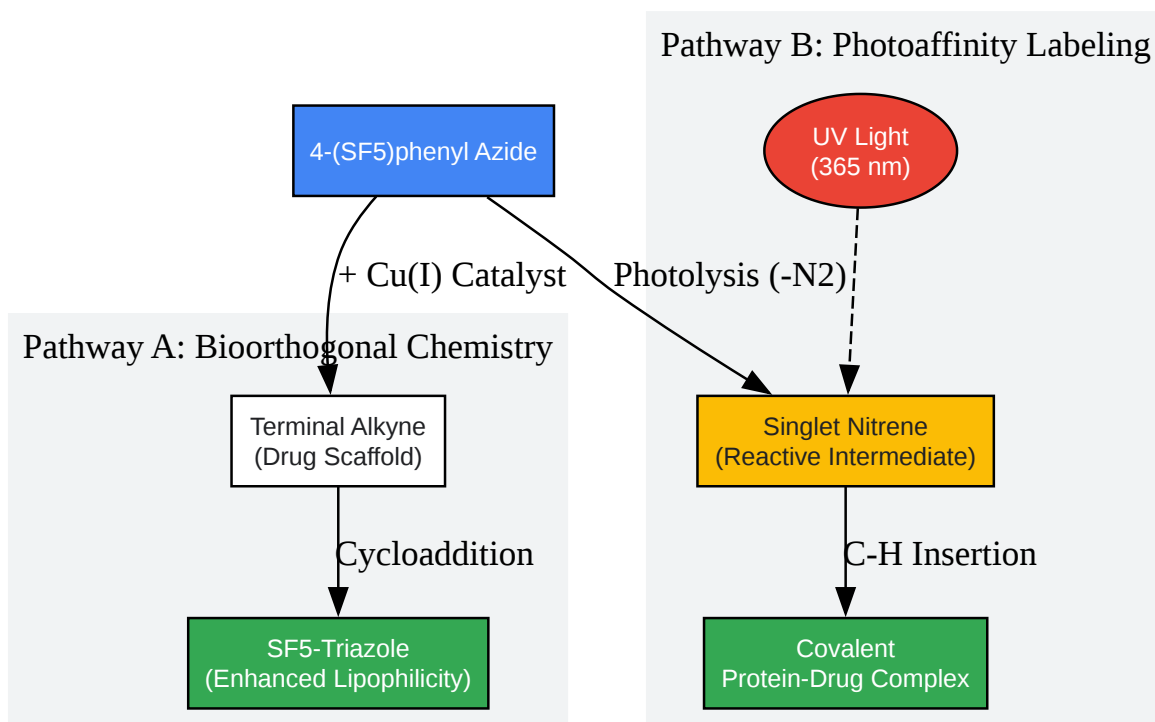
B. Photoaffinity Labeling (Target ID)

Upon UV irradiation (254 nm or 365 nm), the azide releases

to form a singlet nitrene. This highly reactive species inserts into C-H or N-H bonds of nearby proteins, covalently crosslinking the drug to its target.

Mechanism:

Application Workflow Diagram



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Figure 2: Dual application pathways: Copper-catalyzed synthesis (left) and UV-mediated protein labeling (right).

Safety & Handling (Critical)

While the SF₅ group confers exceptional thermal stability to the benzene ring, the azide functionality requires strict safety protocols.

- **Explosion Hazard:** Although aryl azides are more stable than alkyl azides, never heat the neat compound above 80°C.

- **Light Sensitivity:** Store in amber vials. Unintentional UV exposure will degrade the compound to the nitrene/amine.
- **Pressure Buildup:** Synthesis releases significant nitrogen gas. Do not seal reaction vessels tightly during the azide addition step.
- **Compatibility:** Avoid contact with strong acids (forms hydrazoic acid, HN_3 , which is highly toxic and explosive).

References

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